

Application Note: Isonitrosoacetone as a Versatile Precursor for Pharmaceutical Intermediates

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Compound of Interest

Compound Name: *Isonitrosoacetone*

Cat. No.: *B3021085*

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Introduction

Isonitrosoacetone, also known as 2-oxopropanal 1-oxime or pyruvaldoxime, is a highly versatile and reactive organic compound.[1][2] Its unique bifunctional structure, containing both a ketone and an oxime group, makes it an invaluable C3 building block for the synthesis of a wide array of heterocyclic systems.[3] These heterocyclic scaffolds are central to the structure of numerous active pharmaceutical ingredients (APIs). This application note provides a detailed guide for researchers, chemists, and drug development professionals on the synthesis of **isonitrosoacetone** and its subsequent use as a precursor for key pharmaceutical intermediates, with a focus on the synthesis of aminopyrazines.

Physicochemical Properties of Isonitrosoacetone

A thorough understanding of the physicochemical properties of **isonitrosoacetone** is critical for designing robust synthetic protocols, ensuring safety, and optimizing reaction conditions.

Property	Value	Source
CAS Number	306-44-5	[1]
Molecular Formula	C ₃ H ₅ NO ₂	[1][3][4]
Molecular Weight	87.08 g/mol	[1][2][4]
Appearance	Leaflets or shiny needles	[1]
Melting Point	69 °C	[1][5]
Solubility	Freely soluble in water and ether; moderately soluble in warm chloroform, benzene.	[1][4]
pKa	8.39 (at 25 °C)	[1][6]

Synthesis of Isonitrosoacetone

Isonitrosoacetone can be reliably prepared in the laboratory via the nitrosation of acetone. The following protocol is adapted from established literature methods.[1]

Reaction Principle

The synthesis involves the reaction of acetone with an acidic solution of sodium nitrite. The acid protonates the nitrite ion to form nitrous acid (HONO), which then generates the nitrosonium ion (NO⁺), the active electrophile. This electrophile is attacked by the enol form of acetone to yield the final **isonitrosoacetone** product.

Experimental Protocol: Synthesis of Isonitrosoacetone

Materials and Reagents:

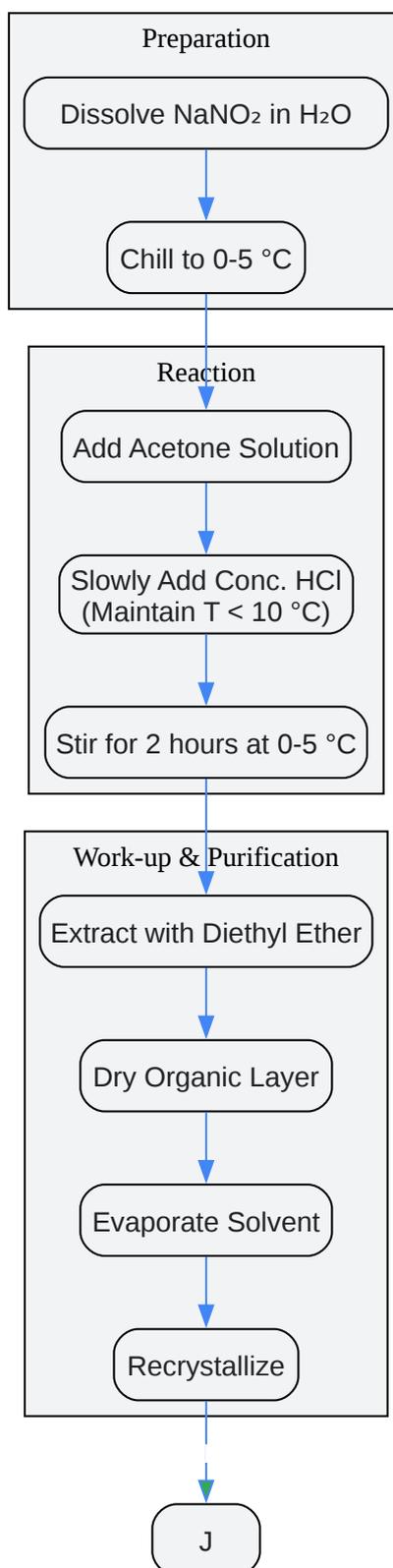
- Acetone (ACS Grade)
- Sodium Nitrite (NaNO₂)
- Hydrochloric Acid (HCl), concentrated
- Deionized Water

- Ice Bath
- Magnetic Stirrer and Stir Bar
- Round-bottom flask (500 mL)
- Dropping funnel

Procedure:

- **Preparation:** In a 500 mL round-bottom flask equipped with a magnetic stir bar, dissolve 20.7 g (0.3 mol) of sodium nitrite in 50 mL of deionized water. Chill the flask in an ice bath to 0-5 °C.
- **Reaction Setup:** In a separate beaker, prepare a solution of 14.5 g (0.25 mol) of acetone in 25 mL of deionized water. Add this acetone solution to the chilled sodium nitrite solution with gentle stirring.
- **Acid Addition:** Slowly add 25 mL of concentrated hydrochloric acid dropwise from a dropping funnel over a period of 60-90 minutes. **Causality:** A slow, controlled addition of acid is crucial to maintain the low temperature and prevent the decomposition of nitrous acid, which is unstable at higher temperatures. This ensures a steady generation of the nitrosonium ion for efficient reaction.
- **Reaction Monitoring:** Maintain the reaction temperature below 10 °C throughout the addition. After the complete addition of acid, continue stirring the mixture in the ice bath for an additional 2 hours.
- **Work-up:** Extract the aqueous mixture with diethyl ether (3 x 50 mL). Combine the organic extracts and dry over anhydrous sodium sulfate.
- **Purification:** Filter the drying agent and remove the solvent under reduced pressure to yield crude **isonitrosoacetone**. The product can be further purified by recrystallization from a mixture of ether and petroleum ether to obtain fine, needle-like crystals.^[1]

Visualization of Synthesis Workflow



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Caption: Workflow for the laboratory synthesis of **isonitrosoacetone**.

Application: Synthesis of 2-Aminopyrazine

2-Aminopyrazine is a vital intermediate in the synthesis of numerous pharmaceuticals, particularly in the development of chemotherapeutic agents.^[7] The condensation of **isonitrosoacetone** with an aminoacetonitrile derivative provides an efficient route to this important scaffold.

Reaction Principle

This synthesis is a classic example of a condensation-cyclization reaction. **Isonitrosoacetone** reacts with aminoacetonitrile under basic conditions. The initial condensation forms an imine, which is followed by an intramolecular cyclization and subsequent dehydration/aromatization to form the stable pyrazine ring.

Detailed Experimental Protocol: 2-Aminopyrazine

Materials and Reagents:

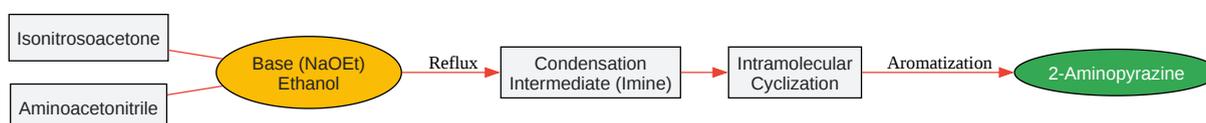
- **Isonitrosoacetone**
- Aminoacetonitrile hydrochloride
- Sodium hydroxide (NaOH) or Sodium ethoxide
- Ethanol, absolute
- Reflux condenser
- Heating mantle

Procedure:

- **Base Preparation:** In a round-bottom flask, prepare a solution of sodium ethoxide by carefully dissolving 2.3 g (0.1 mol) of sodium metal in 100 mL of absolute ethanol under an inert atmosphere (e.g., nitrogen). Alternatively, a solution of sodium hydroxide in ethanol can be used.

- **Reactant Addition:** To the cooled ethoxide solution, add 5.6 g (0.1 mol) of aminoacetonitrile hydrochloride. Stir for 15 minutes to allow for the formation of the free base.
- **Condensation:** Add 8.7 g (0.1 mol) of **isonitrosoacetone** to the mixture in one portion. **Causality:**The reaction is base-catalyzed. The ethoxide deprotonates the α -carbon of the aminoacetonitrile, generating a nucleophile that attacks the carbonyl carbon of **isonitrosoacetone**. The basic medium also facilitates the subsequent cyclization and dehydration steps.
- **Cyclization:** Heat the reaction mixture to reflux (approx. 78 °C) for 4-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and neutralize it carefully with dilute hydrochloric acid.
- **Isolation:** Remove the ethanol under reduced pressure. The resulting residue can be taken up in hot benzene or another suitable solvent, filtered to remove inorganic salts, and cooled to crystallize the 2-aminopyrazine product.[7]
- **Characterization:** The final product should be characterized by NMR spectroscopy and its melting point (115-118 °C) should be confirmed.[8]

Visualization of Synthetic Pathway



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Caption: Synthetic pathway from **isonitrosoacetone** to 2-aminopyrazine.

Safety and Handling

- **Isonitrosoacetone**: Causes skin, eye, and respiratory irritation.[2] Handle in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Acetone: Highly flammable liquid and vapor.[9][10] Keep away from heat, sparks, and open flames. Ensure all equipment is properly grounded to prevent static discharge.[9]
- Sodium Nitrite: Oxidizing agent. Handle with care and store away from combustible materials.
- Hydrochloric Acid: Corrosive. Causes severe skin burns and eye damage. Always add acid to water, never the other way around.
- Sodium Metal (for ethoxide prep): Reacts violently with water. Handle under an inert atmosphere and with extreme caution.

Always consult the Safety Data Sheet (SDS) for each reagent before use.[9][10]

Conclusion

Isonitrosoacetone is a readily accessible and highly effective precursor for the synthesis of valuable pharmaceutical intermediates. The protocols detailed in this note provide a reliable framework for the preparation of **isonitrosoacetone** and its application in the construction of the 2-aminopyrazine scaffold. The versatility of its functional groups opens avenues for its use in creating a diverse range of heterocyclic compounds, making it a cornerstone reagent in medicinal chemistry and drug discovery.[3][5]

References

- **Isonitrosoacetone** | 306-44-5. Benchchem.
- **Isonitrosoacetone**. Merck Index Online.
- **Isonitrosoacetone** | C3H5NO2 | CID 6399095. PubChem, National Institutes of Health.
- Buy **Isonitrosoacetone** | 31915-82-9. Smolecule.
- **ISONITROSOACETONE** 306-44-5 wiki. Guidechem.

- Safety Data Sheet - Acetone. Fisher Scientific.
- **ISONITROSOACETONE** | 306-44-5. LookChem.
- US3201468A - Preparation of alpha-isonitrosoketones by nitrosation of ketones. Google Patents.
- Safety Data Sheet - Acetone. Sigma-Aldrich.
- Safety Data Sheet - Acetone ACS Grade. Fisher Scientific.
- **isonitrosoacetone** | CAS#:306-44-5. Chemsrvc.
- US2396067A - Preparation of 2-aminopyrazine. Google Patents.
- Hall, S. A., & Spoerri, P. E. (1940). Syntheses in the Pyrazine Series. II. Preparation and Properties of Aminopyrazine. Journal of the American Chemical Society, 62(3), 664–665.
- **Isonitrosoacetone** | CAS 306-44-5. LGC Standards.
- CN105622526A - Preparation method of 2-aminopyrazine derivatives. Google Patents.

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Sources

1. Isonitrosoacetone [drugfuture.com]
2. Isonitrosoacetone | C3H5NO2 | CID 6399095 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. Buy Isonitrosoacetone | 31915-82-9 [smolecule.com]
4. Isonitrosoacetone | 306-44-5 | Benchchem [benchchem.com]
5. lookchem.com [lookchem.com]
6. Page loading... [wap.guidechem.com]

- 7. US2396067A - Preparation of 2-aminopyrazine - Google Patents [patents.google.com]
- 8. CN105622526A - Preparation method of 2-aminopyrazine derivatives - Google Patents [patents.google.com]
- 9. fishersci.co.uk [fishersci.co.uk]
- 10. fishersci.com [fishersci.com]
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